

An In-depth Technical Guide to the Safe Handling of Sodium Triacetoxyborohydride

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Compound of Interest

Compound Name: *Triacetoxyborohydride*

Cat. No.: *B8407120*

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Introduction

Sodium **triacetoxyborohydride**, often abbreviated as STAB, is a versatile and selective reducing agent widely employed in organic synthesis.^[1] Its primary application lies in the reductive amination of aldehydes and ketones, a crucial transformation in the synthesis of pharmaceuticals and other complex organic molecules.^[2] Unlike harsher reducing agents, STAB offers mild reaction conditions and high selectivity, minimizing the formation of unwanted byproducts.^[1] However, its utility is coupled with specific hazards, primarily its reactivity with water, which necessitates stringent safety and handling protocols. This guide provides a comprehensive overview of the safety precautions, handling procedures, and emergency responses required for the safe use of sodium **triacetoxyborohydride** in a laboratory setting.

Physicochemical and Toxicological Properties

A thorough understanding of the physical, chemical, and toxicological properties of a reagent is fundamental to its safe handling.

Property	Value	Reference(s)
Chemical Name	Sodium triacetoxymethylborohydride	[3]
Synonyms	STAB, Sodium triacetoxymethylborate	[4]
CAS Number	56553-60-7	[5]
Molecular Formula	C ₆ H ₁₀ BNaO ₆	[3]
Molecular Weight	211.94 g/mol	[3]
Appearance	White to off-white crystalline powder	[6]
Melting Point	116-120 °C (decomposes)	[6][7]
Density	~1.43 g/cm ³	[6]
Solubility	Reacts with water.[6] Soluble in many organic solvents such as dichloromethane (DCM), tetrahydrofuran (THF), and 1,2-dichloroethane (DCE).[8] Incompatible with methanol and reacts slowly with ethanol and isopropanol.[1][4]	
Oral LD ₅₀ (Rat)	500 mg/kg	[4]

Hazard Identification and Classification

Sodium **triacetoxymethylborohydride** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating these hazards.

Hazard Classification	GHS Category	Hazard Statement
Substances and mixtures which in contact with water, emit flammable gases	Category 1	H260: In contact with water releases flammable gases which may ignite spontaneously
Flammable solids	Category 1	H228: Flammable solid
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Serious eye damage/eye irritation	Category 1	H318: Causes serious eye damage
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation
Reproductive toxicity	Category 1B	H360: May damage fertility or the unborn child

NFPA 704 Diamond:

- Health (Blue): 3 (Serious)
- Flammability (Red): 1 (Slight)
- Instability (Yellow): 2 (Moderate)
- Special (White): W (Reacts with water)[\[9\]](#)

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to minimize exposure and ensure personal safety when handling sodium **triacetoxymethylborohydride**.

PPE Category	Specifications
Eye Protection	Chemical safety goggles and a face shield must be worn. [6] [10]
Hand Protection	Chemical-resistant gloves (e.g., nitrile) are required. [10] [11] Always inspect gloves for integrity before use.
Skin and Body Protection	A flame-retardant lab coat, long pants, and closed-toe shoes are essential. [12] [13]
Respiratory Protection	All handling of the solid reagent should be performed in a certified chemical fume hood to avoid inhalation of dust. [12]

Safe Handling and Storage

Adherence to strict protocols for handling and storage is critical to prevent accidents.

Handling

- Inert Atmosphere: Due to its reactivity with moisture, sodium **triacetoxymethylborohydride** should be handled under an inert atmosphere (e.g., nitrogen or argon), especially for prolonged manipulations.[\[12\]](#)
- Ventilation: All operations must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[14\]](#)
- Ignition Sources: Keep the reagent away from heat, sparks, open flames, and other sources of ignition.[\[15\]](#)[\[16\]](#)
- Electrostatic Discharge: Ground and bond containers and receiving equipment to prevent static discharge.[\[15\]](#)
- Contamination: Avoid all personal contact with the substance.[\[16\]](#) Do not allow the material to come into contact with water or other incompatible materials.[\[9\]](#)

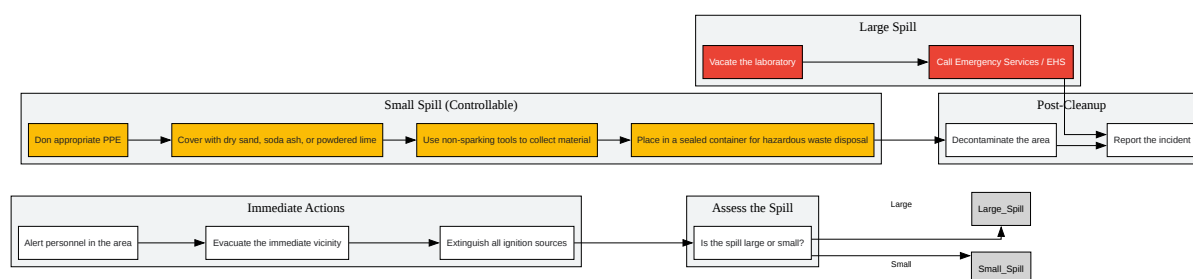
Storage

- Conditions: Store in a cool, dry, well-ventilated area.[10][12]
- Containers: Keep containers tightly closed and clearly labeled.[9][16]
- Segregation: Store away from incompatible materials such as acids, strong oxidizing agents, alcohols, and water.[17] The storage area should be a designated "water-free" zone.[9]

Emergency Procedures

Spill Response

In the event of a spill, immediate and appropriate action is crucial.



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Caption: Workflow for responding to a sodium **triacetoxymethylborohydride** spill.

First Aid Measures

Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.	[9] [15]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.	[9] [15]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[9] [15]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[9] [15]

Fire Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, dry sand, or other Class D extinguishing agents.[\[9\]](#)
- Unsuitable Extinguishing Media: DO NOT USE WATER, carbon dioxide, or foam, as this will result in the release of flammable hydrogen gas.[\[9\]](#)[\[16\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[9\]](#)

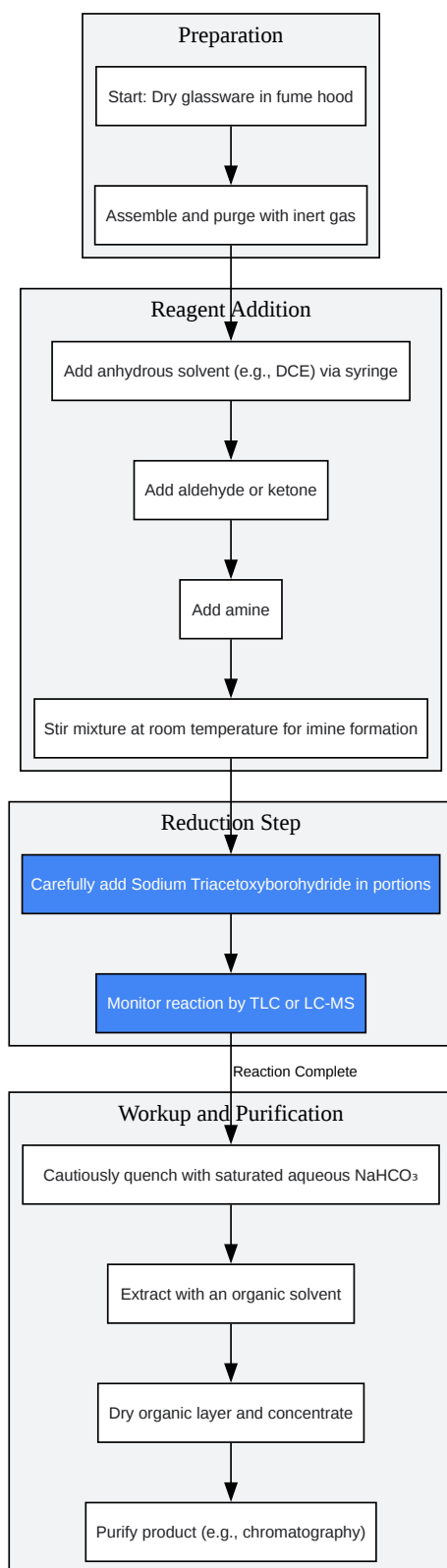
Experimental Protocol: Reductive Amination

This section outlines a general procedure for a one-pot reductive amination, incorporating necessary safety precautions. This is a representative protocol and may need to be adapted for specific substrates and scales.

Pre-Reaction Setup

- **Hazard Assessment:** Conduct a thorough hazard assessment for all reactants, solvents, and products.
- **Equipment Preparation:** Ensure all glassware is oven-dried to remove any traces of water. Assemble the reaction apparatus in a certified chemical fume hood.
- **Inert Atmosphere:** Purge the reaction vessel with an inert gas (e.g., nitrogen or argon). Maintain a positive pressure of the inert gas throughout the experiment.

Reaction Procedure



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Caption: Experimental workflow for a one-pot reductive amination using STAB.

- **Reactant Addition:** To the reaction vessel containing a magnetic stir bar, add the anhydrous solvent (e.g., 1,2-dichloroethane).^[18] Add the aldehyde or ketone (1.0 equivalent) and the amine (1.0-1.2 equivalents).
- **Imine Formation:** Stir the mixture at room temperature for 20-60 minutes to allow for the formation of the imine or iminium ion.
- **Addition of STAB:** Carefully and portion-wise, add sodium **triacetoxymethylborohydride** (1.2-1.5 equivalents) to the reaction mixture. Note: The reaction may be exothermic.
- **Reaction Monitoring:** Stir the reaction at room temperature and monitor its progress by an appropriate analytical technique (e.g., TLC or LC-MS).
- **Workup:** Once the reaction is complete, cautiously quench the reaction by slowly adding a saturated aqueous solution of sodium bicarbonate or sodium carbonate until gas evolution ceases. Extract the product with a suitable organic solvent, dry the combined organic layers over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by an appropriate method, such as column chromatography or recrystallization.

Waste Disposal

All waste materials contaminated with sodium **triacetoxymethylborohydride** must be treated as hazardous waste.

- **Solid Waste:** Collect all solid waste, including contaminated paper towels and weighing paper, in a clearly labeled, sealed container.
- **Quenching Excess Reagent:** Unused or excess sodium **triacetoxymethylborohydride** can be neutralized by slowly and cautiously adding it to a stirred, non-protic solvent like THF, followed by the very slow addition of a proton source like isopropanol or butanol in a fume hood. This process generates flammable hydrogen gas and should only be performed by trained personnel.

- Liquid Waste: Dispose of organic and aqueous waste streams in appropriately labeled hazardous waste containers.

Consult your institution's environmental health and safety (EHS) office for specific disposal guidelines.[16]

Conclusion

Sodium **triacetoxyborohydride** is an invaluable reagent in modern organic synthesis. Its effective and safe use hinges on a comprehensive understanding of its hazards and the diligent application of appropriate safety protocols. By adhering to the guidelines outlined in this document, researchers can minimize risks and harness the full potential of this versatile reducing agent in their work.

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